

Application Notes: 2,5-Dibromopyrazine as a Versatile Intermediate in Materials Science

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Compound of Interest

Compound Name: **2,5-Dibromopyrazine**

Cat. No.: **B1339098**

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Introduction

2,5-Dibromopyrazine is a heterocyclic aromatic compound that serves as a critical building block in the synthesis of advanced materials.[1][2] Its pyrazine core is electron-deficient, which imparts unique electronic and photophysical properties to the resulting materials. The two bromine atoms provide reactive sites for various cross-coupling reactions, enabling the construction of complex molecular architectures.[1][2] These characteristics make **2,5-Dibromopyrazine** a valuable intermediate in the development of organic semiconductors, polymers, and metal-organic frameworks (MOFs) for applications in electronics, sensing, and beyond.[2][3][4]

Physicochemical Properties

2,5-Dibromopyrazine is a white to light yellow solid powder at room temperature.[1] Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄ H ₂ Br ₂ N ₂	[1][5]
Molecular Weight	237.88 g/mol	[1][5]
Melting Point	45.0 to 49.0 °C	[1][6]
Boiling Point	234.0 ± 35.0 °C (Predicted)	[6]
Density	~2.2 g/cm ³	[1]
Solubility	Soluble in DMSO, DMF; poor in water	[1]
Appearance	White to orange/green crystalline powder	[6]

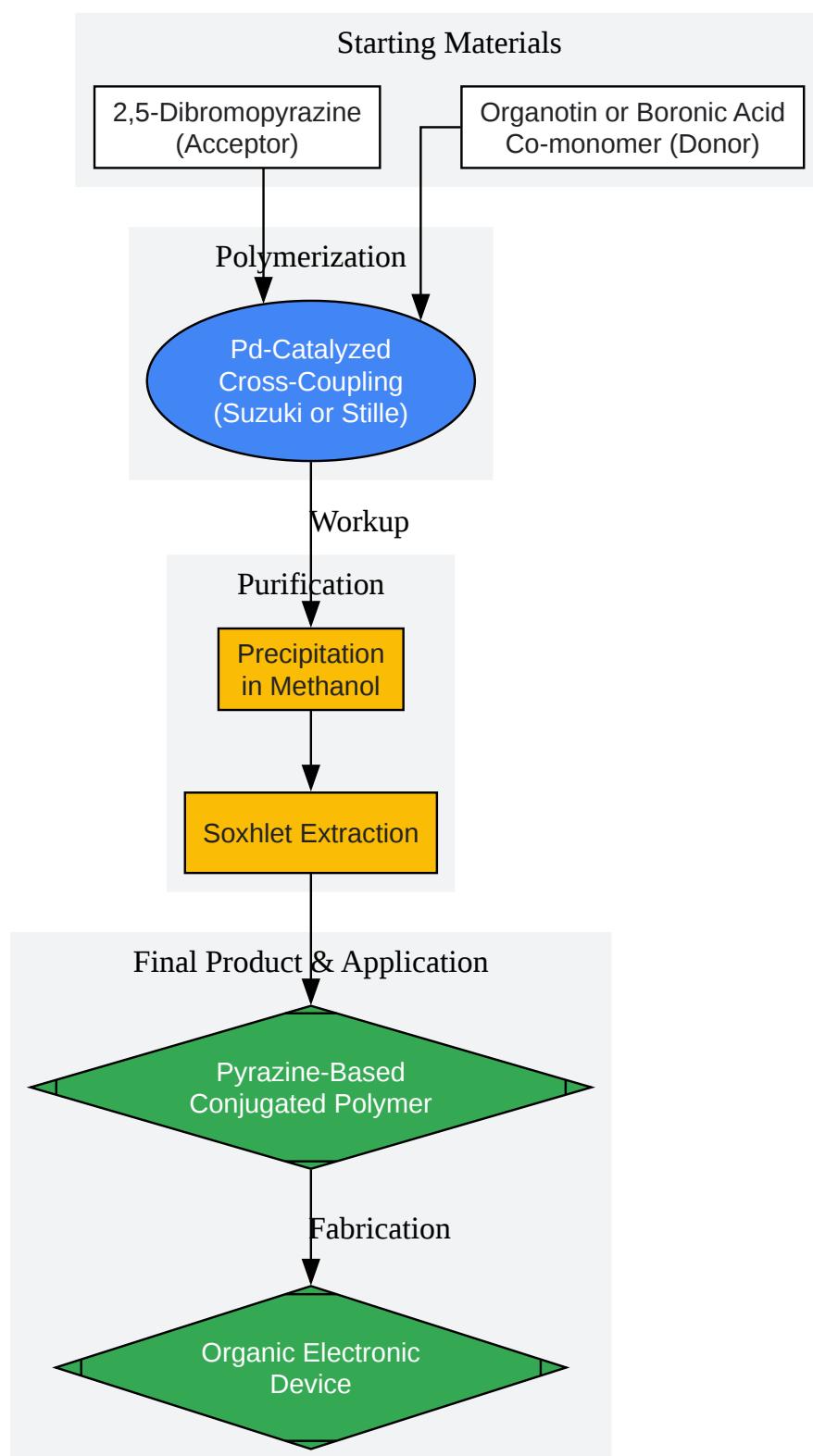
Key Applications and Synthetic Approaches

The reactivity of the C-Br bonds in **2,5-Dibromopyrazine** makes it an ideal monomer for palladium-catalyzed cross-coupling reactions, such as Suzuki and Stille couplings. These reactions are fundamental to the synthesis of π-conjugated polymers and other advanced materials.[2][3]

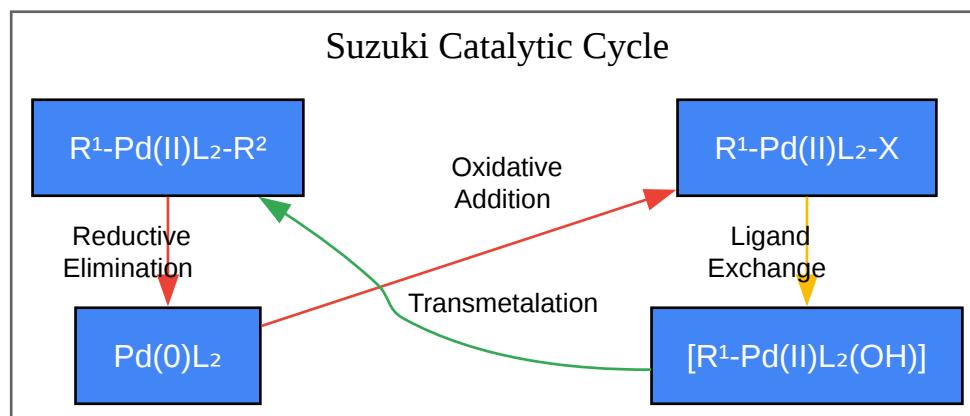
Conjugated Polymers for Organic Electronics

The incorporation of the electron-accepting pyrazine unit into a polymer backbone is a key strategy for tuning the material's electronic properties, such as its band gap and electron affinity.[3] This makes **2,5-Dibromopyrazine** a valuable monomer for creating materials used in organic field-effect transistors (OFETs), organic photovoltaics (OPVs), and fluorescent biosensors.[3][7]

A typical synthetic approach involves the copolymerization of **2,5-Dibromopyrazine** with an electron-donating co-monomer, such as a fluorene or thiophene derivative, via Suzuki or Stille polycondensation.



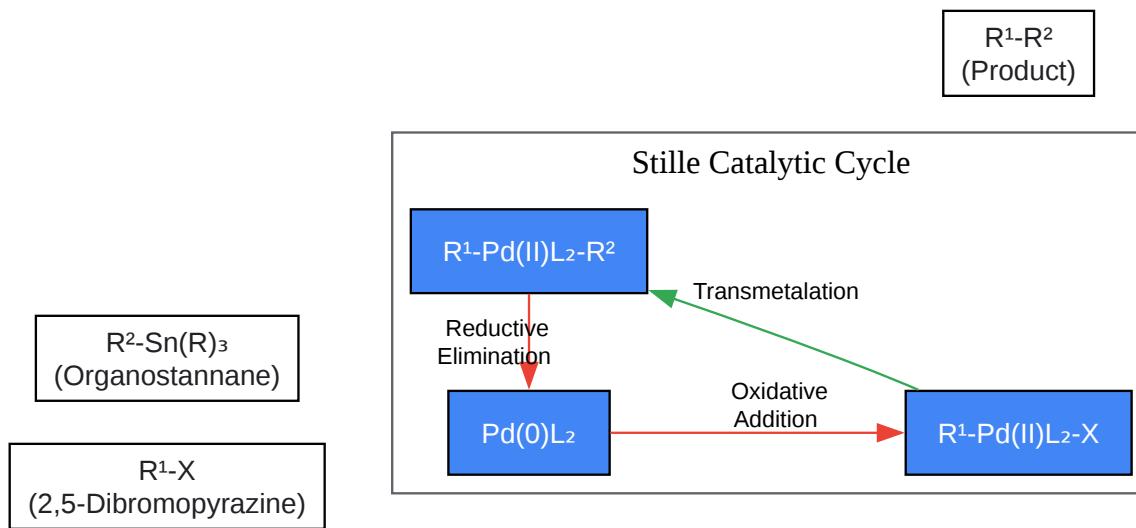
R^1-R^2
(Product)



R^1-X
(2,5-Dibromopyrazine)

Base (e.g., K_2CO_3)

$R^2-B(OH)_2$
(Arylboronic Acid)



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